

2-(2-Phenethyl)pyridine CAS number and safety data

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Compound of Interest

Compound Name: 2-(2-Phenethyl)pyridine

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An In-Depth Technical Guide to 2-(2-Phenylethyl)pyridine: CAS Numbers, Safety Data, and Handling Protocols

Authored by: Senior Application Scientist, Gemini Abstract

This technical guide provides a comprehensive overview of 2-(2-phenylethyl)pyridine, a heterocyclic aromatic compound of interest to researchers in materials science, coordination chemistry, and drug development. This document consolidates critical information regarding its chemical identity, including its various CAS numbers, and presents a detailed analysis of its safety profile. The guide is intended for an audience of researchers, scientists, and drug development professionals, offering field-proven insights into safe handling, storage, and emergency procedures. Methodologies are presented to ensure a self-validating system of laboratory safety and experimental integrity.

Chemical Identification and Physicochemical Properties

2-(2-Phenylethyl)pyridine, also commonly known as 2-stilbazole, is an organic compound characterized by a pyridine ring substituted at the 2-position with a phenylethyl (styryl) group. The presence of the carbon-carbon double bond gives rise to cis and trans (E/Z) isomers. The (E)-isomer is generally the more stable and commonly encountered form.

The nomenclature and CAS registry numbers for this compound can vary, which is a critical point of understanding for procurement and regulatory compliance.

- Common Synonyms: 2-Stilbazole, 2-Styrylpyridine, 2-(2-Phenylvinyl)pyridine.[1]
- Molecular Formula: C₁₃H₁₁N.
- Molecular Weight: 181.23 g/mol .

CAS Numbers: It is crucial to recognize that multiple CAS numbers may be used for 2-(2-phenylethenyl)pyridine, often distinguishing between the specific stereoisomer and the unspecified isomer mixture:

- 714-08-9: This CAS number is frequently assigned to 2-Stilbazole, often without specifying the isomeric form.[2]
- 538-49-8: This number is explicitly assigned to the (E)-isomer, i.e., (E)-2-(2-phenylethenyl)pyridine.[3][4]
- 38620-93-8: This CAS number is also listed for Pyridine, (2-phenylethenyl)-, isomer unspecified.[1]

For precision in experimental design and reporting, it is best practice to use the isomer-specific CAS number (538-49-8) when working with the pure (E)-isomer.

Physicochemical Data Summary Table:

Property	Value	Source(s)
Molecular Formula	$C_{13}H_{11}N$	
Molecular Weight	181.233 g/mol	
Boiling Point	300.7 ± 17.0 °C at 760 mmHg	
Flash Point	127.2 ± 13.7 °C	
Density	1.1 ± 0.1 g/cm ³	
LogP	3.47	
Appearance	Varies; often a solid	N/A

Comprehensive Safety and Hazard Analysis

Understanding the safety profile of 2-(2-phenylethenyl)pyridine is paramount for mitigating risk in a laboratory setting. The following sections synthesize data from Safety Data Sheets (SDS) and toxicological reports to provide a holistic view of the hazards associated with this compound.[5][6]

GHS Hazard Identification and Classification

While a universally harmonized GHS classification is not always available, data for structurally similar compounds and available toxicological information suggest the following potential hazards. The related compound 2-(2-phenylethyl)pyridine is classified as harmful if swallowed, and an irritant to skin, eyes, and the respiratory system.[7]

Potential GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Hazard Pictograms:

Caption: GHS Pictogram for Irritation and Acute Toxicity.

Toxicological Profile

Toxicological data for 2-(2-phenylethenyl)pyridine itself is limited. However, initial acute toxicity data is available for the compound under CAS number 714-08-9.

Acute Toxicity Data:

- Route of Exposure: Oral.
- Species: Rodent - rat.
- Dose: Lowest published lethal dose (LD₅₀) >500 mg/kg.

This LD₅₀ value suggests moderate acute oral toxicity. Researchers should treat the compound as harmful if ingested and avoid generating dust or aerosols that could be inhaled.

Laboratory Handling and Risk Mitigation Protocols

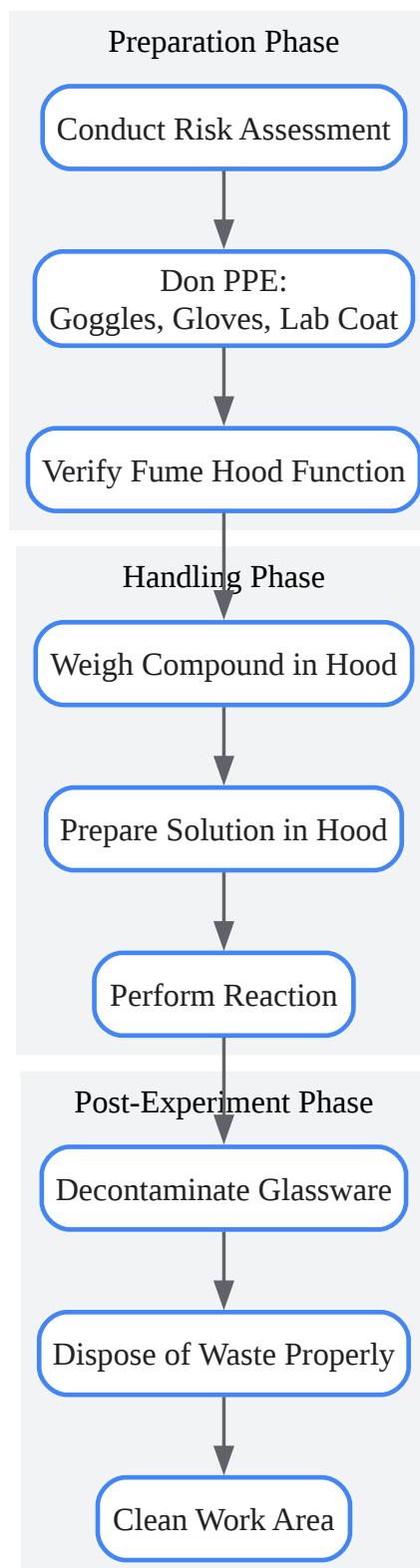
A proactive approach to safety is essential when handling chemical reagents. The following protocols are designed as a self-validating system to ensure user safety and experimental integrity.

Engineering Controls and Personal Protective Equipment (PPE)

The primary objective is to minimize exposure through all potential routes: inhalation, ingestion, and dermal contact.

- Ventilation: All handling of solid 2-(2-phenylethenyl)pyridine and its solutions should be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors.[\[5\]](#)
- Personal Protective Equipment (PPE): A standard PPE ensemble is mandatory.

- Eye Protection: Chemical safety goggles or a face shield are required to protect against splashes or airborne particles.[\[6\]](#)
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and changed immediately if contaminated.
- Body Protection: A laboratory coat must be worn and kept fastened.



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Caption: Safe Handling Workflow for 2-(2-phenylethenyl)pyridine.

Storage and Stability

Proper storage is crucial for maintaining the chemical's integrity and preventing accidents.

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[8]
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.[8]
- Ignition Sources: Avoid heat, sparks, and open flames.

Spill and Waste Disposal Procedures

In the event of a spill, follow these procedures:

- Evacuate: Alert others and evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Contain: For small spills, carefully sweep up the solid material, avoiding dust generation. Use an absorbent material for solutions.
- Collect: Place the spilled material and cleanup materials into a sealed, labeled container for hazardous waste.
- Decontaminate: Clean the spill area thoroughly.

Waste Disposal: All waste containing 2-(2-phenylethenyl)pyridine must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.[6]

Emergency and First-Aid Procedures

Immediate and appropriate first-aid response can significantly reduce the severity of an exposure.

First-Aid Measures Summary Table:

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.	[5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.	[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.	[5]

Synthesis and Reactivity Insights

While this guide focuses on safety, understanding the synthesis context provides valuable insight. Pyridine derivatives are often synthesized through various C-C bond-forming reactions. For instance, the synthesis of substituted pyridines can be achieved via transition-metal-catalyzed cross-coupling reactions or condensation reactions.^{[9][10]} The vinyl group in 2-(2-phenylethenyl)pyridine makes it a versatile precursor for further functionalization or polymerization.

Conclusion

2-(2-Phenylethenyl)pyridine is a valuable compound for scientific research. Adherence to the safety protocols outlined in this guide is not merely a matter of compliance but a foundational component of rigorous and responsible science. By understanding its chemical identity, potential hazards, and proper handling procedures, researchers can confidently and safely incorporate this reagent into their experimental workflows.

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References

- 1. Page loading... [guidechem.com]
- 2. Basic Chemical Data [dtp.cancer.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. 2-(2-Phenethenyl)pyridine | 538-49-8 [chemnet.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- 7. chemical-label.com [chemical-label.com]
- 8. fishersci.com [fishersci.com]
- 9. mdpi.com [mdpi.com]
- 10. Pyridine synthesis [organic-chemistry.org]
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